

# Curing Epoxy Resins with 1,10-Diaminodecane: Application Notes and Protocols

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## Compound of Interest

Compound Name: 1,10-Diaminodecane

Cat. No.: B146516

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## Abstract

This document provides a detailed protocol for the curing of epoxy resins, specifically targeting the use of **1,10-Diaminodecane** as a curing agent. Epoxy resins are a versatile class of thermosetting polymers widely used in various industrial and research applications due to their excellent mechanical properties, chemical resistance, and adhesion. The selection of the curing agent is critical as it significantly influences the final properties of the cured epoxy. **1,10-Diaminodecane**, a linear aliphatic diamine, is an effective curing agent that imparts a degree of flexibility to the cured epoxy network. These application notes detail the stoichiometry, curing protocols, and expected material properties, along with standardized testing methodologies.

## Introduction

The curing of epoxy resins with amine hardeners is a well-established process involving the nucleophilic addition of the amine groups to the epoxide rings of the epoxy resin. This reaction leads to the formation of a highly cross-linked, three-dimensional polymer network. **1,10-Diaminodecane** possesses two primary amine groups, each with two active hydrogen atoms, making it a tetra-functional curing agent. The long aliphatic chain of **1,10-Diaminodecane** can influence the glass transition temperature (T<sub>g</sub>) and mechanical flexibility of the resulting thermoset.

This protocol focuses on the use of a standard Bisphenol A diglycidyl ether (DGEBA) based epoxy resin. The principles and procedures outlined can be adapted for other epoxy systems with appropriate adjustments to the stoichiometry.

## Materials and Stoichiometry

### Materials

- Epoxy Resin: Bisphenol A diglycidyl ether (DGEBA) based epoxy resin. A typical liquid epoxy resin has an Epoxy Equivalent Weight (EEW) in the range of 180-200 g/eq. For this protocol, we will assume an EEW of 190 g/eq.
- Curing Agent: **1,10-Diaminodecane** (CAS No: 646-25-3).

### Stoichiometry Calculation

To achieve optimal properties, a stoichiometric balance between the epoxy groups of the resin and the active amine hydrogens of the curing agent is crucial.

The Amine Hydrogen Equivalent Weight (AHEW) of the curing agent is calculated as follows:

$$\text{AHEW} = \text{Molecular Weight of Amine} / \text{Number of Active Hydrogens}$$

- Molecular Weight of **1,10-Diaminodecane** ( $\text{C}_{10}\text{H}_{24}\text{N}_2$ ): 172.31 g/mol
- Number of Active Hydrogens per molecule: 4 (two on each primary amine group)

$$\text{AHEW of 1,10-Diaminodecane} = 172.31 \text{ g/mol} / 4 = 43.08 \text{ g/eq}$$

The required parts by weight of the curing agent per 100 parts of epoxy resin (phr) is calculated using the following formula:

$$\text{phr} = (\text{AHEW} / \text{EEW}) * 100$$

$$\text{phr} = (43.08 \text{ g/eq} / 190 \text{ g/eq}) * 100 \approx 22.67$$

Therefore, approximately 22.67 parts by weight of **1,10-Diaminodecane** should be used for every 100 parts by weight of DGEBA epoxy resin with an EEW of 190 g/eq.

## Curing Protocol

Aliphatic amines like **1,10-Diaminodecane** can initiate curing at ambient temperatures, but a post-curing step at an elevated temperature is often recommended to ensure complete reaction and achieve optimal thermal and mechanical properties.

## Recommended Curing Schedule

- Initial Cure (Gelation and Hardening): 24 hours at room temperature (20-25°C).
- Post-Cure: 2 hours at 80°C followed by 1 hour at 120°C.

Note: The pot life and gel time of the mixture will depend on the mass of the mixture and the ambient temperature. For larger batches, the exothermic reaction will generate more heat, leading to a shorter pot life.

## Expected Material Properties (Representative Data)

Specific experimental data for epoxy cured with **1,10-Diaminodecane** is not readily available in the literature. The following table provides representative data based on epoxy systems cured with other linear aliphatic amines. These values should be considered as estimates and may vary depending on the specific epoxy resin used and the exact curing conditions.

Property	Typical Value Range	Test Method
Thermal Properties		
Glass Transition Temp. (Tg)	60 - 90 °C	DSC
Mechanical Properties		
Tensile Strength	50 - 70 MPa	ASTM D638
Tensile Modulus	2.5 - 3.5 GPa	ASTM D638
Elongation at Break	3 - 6 %	ASTM D638
Flexural Strength	80 - 110 MPa	ASTM D790
Flexural Modulus	2.8 - 3.8 GPa	ASTM D790
Hardness (Shore D)	80 - 90	ASTM D2240

## Experimental Protocols

### Sample Preparation

- Accurately weigh the DGEBA epoxy resin and **1,10-Diaminodecane** in the calculated stoichiometric ratio into a clean, dry mixing container.
- Thoroughly mix the two components for 3-5 minutes, scraping the sides and bottom of the container to ensure a homogeneous mixture.
- Carefully pour the mixture into desired molds for mechanical testing specimens or for the intended application, avoiding the entrapment of air bubbles.
- Allow the samples to cure according to the recommended curing schedule (Section 3.1).

### Differential Scanning Calorimetry (DSC) for Glass Transition Temperature (Tg)

Apparatus: Differential Scanning Calorimeter

Procedure (based on ASTM E1356):

- Prepare a small sample (5-10 mg) of the fully cured epoxy.
- Place the sample in an aluminum DSC pan and seal it.
- Place the sample pan and an empty reference pan into the DSC cell.
- Heat the sample at a constant rate (e.g., 10°C/min) to a temperature well above the expected T<sub>g</sub> (e.g., 150°C).
- Cool the sample back to room temperature.
- Reheat the sample at the same heating rate. The T<sub>g</sub> is determined from the inflection point of the heat flow curve during the second heating scan.

## Tensile Properties Testing

Apparatus: Universal Testing Machine with appropriate grips and extensometer.

Procedure (based on ASTM D638):

- Prepare dog-bone shaped specimens according to the dimensions specified in the standard.
- Measure the width and thickness of the gauge section of each specimen.
- Mount the specimen in the grips of the universal testing machine.
- Attach an extensometer to the gauge section to measure strain.
- Apply a tensile load at a constant crosshead speed until the specimen fails.
- Record the load and elongation data to calculate tensile strength, tensile modulus, and elongation at break.

## Flexural Properties Testing

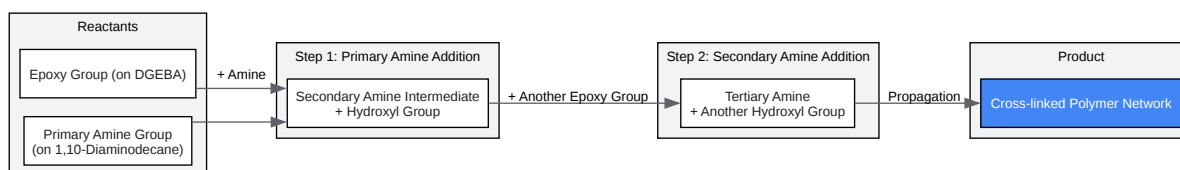
Apparatus: Universal Testing Machine with a three-point bending fixture.

Procedure (based on ASTM D790):

- Prepare rectangular bar specimens according to the dimensions specified in the standard.
- Measure the width and thickness of each specimen.
- Place the specimen on the supports of the three-point bending fixture.
- Apply a load to the center of the specimen at a constant crosshead speed until the specimen fails or reaches a specified deflection.
- Record the load and deflection data to calculate flexural strength and flexural modulus.

## Visualizations

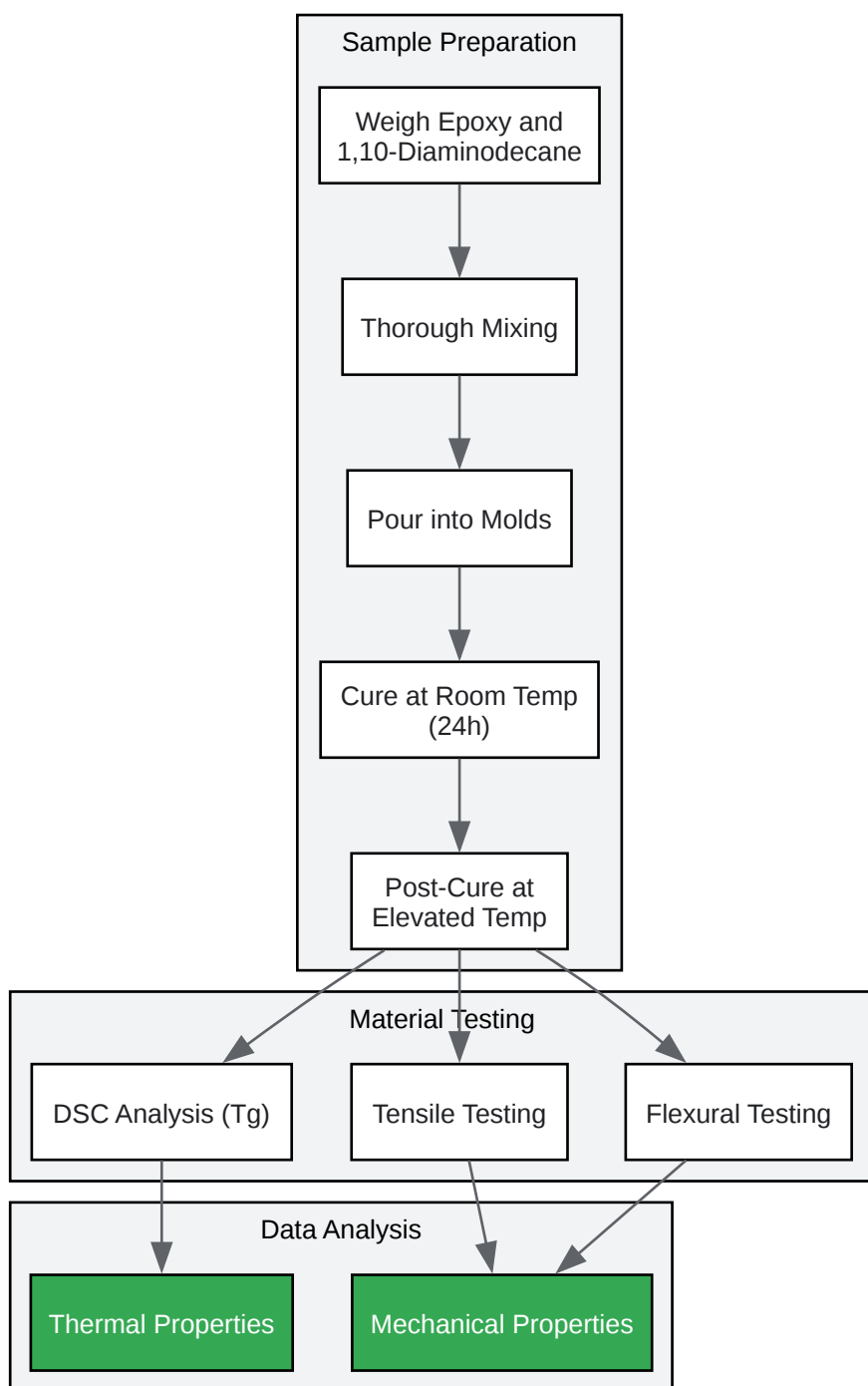
### Epoxy-Amine Curing Mechanism



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Caption: Chemical reaction mechanism of epoxy curing with a primary amine.

### Experimental Workflow for Material Characterization



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Caption: Workflow for preparing and characterizing cured epoxy samples.

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